

Unveiling 1-Heptadecanol: A Technical Guide to its Volatile Presence in Essential Oils

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Heptadecanol

Cat. No.: B10831720

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Heptadecanol, a saturated fatty alcohol with the chemical formula $C_{17}H_{36}O$, is emerging as a noteworthy volatile component within the complex matrices of essential oils. While not one of the most abundant or commonly recognized constituents, its presence in various plant species and its potential biological activities are garnering increasing interest within the scientific community. This technical guide provides an in-depth exploration of **1-heptadecanol**, focusing on its chemical properties, occurrence in essential oils, methodologies for its analysis, and its known biological significance, with a particular emphasis on its antibacterial properties.

Chemical and Physical Properties of 1-Heptadecanol

1-Heptadecanol is a long-chain primary alcohol characterized by a 17-carbon backbone. Its physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₇ H ₃₆ O	[1]
Molecular Weight	256.47 g/mol	[2]
CAS Number	1454-85-9	[1]
Appearance	White solid/powder	[2]
Melting Point	53-56 °C	[2]
Boiling Point	308-310 °C	[2]
Flash Point	155 °C	[1]
Solubility	Insoluble in water, soluble in organic solvents.	[3]

Occurrence of 1-Heptadecanol in Essential Oils

While research into the comprehensive distribution of **1-heptadecanol** in the plant kingdom is ongoing, it has been identified as a volatile component in several species. The concentration of this long-chain alcohol can vary significantly based on the plant species, geographical location, harvesting time, and the extraction method employed.

So far, specific quantitative data on the percentage of **1-heptadecanol** in essential oils is not widely available in the public domain. However, its presence has been confirmed in the following plants:

- *Solena amplexicaulis*: This plant is a noted source of **1-heptadecanol**, where it contributes to the overall volatile profile of the leaves.[4]
- *Betula cylindrostachya*: The leaves of this birch species have been found to contain **1-heptadecanol** as part of their chemical constituents.
- *Euphorbia piscatoria*: This species of spurge has been reported to contain **1-heptadecanol**. [5]
- *Zea mays* (Maize): **1-Heptadecanol** has also been identified in maize.[5]

Further quantitative studies are required to establish the typical concentration ranges of **1-heptadecanol** in the essential oils derived from these and other plants.

Experimental Protocols

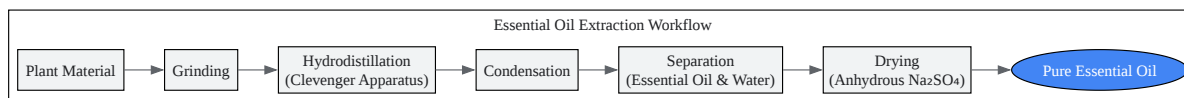
The analysis of **1-heptadecanol** in essential oils typically involves extraction followed by chromatographic separation and identification.

Essential Oil Extraction

A common method for extracting essential oils containing volatile compounds like **1-heptadecanol** is hydrodistillation.

Protocol: Hydrodistillation of Essential Oils

- **Plant Material Preparation:** Fresh or dried plant material (e.g., leaves, stems) is collected and, if necessary, ground to a smaller particle size to increase the surface area for extraction.
- **Apparatus Setup:** A Clevenger-type apparatus is typically used. The plant material is placed in a round-bottom flask with a sufficient amount of distilled water.
- **Distillation:** The flask is heated, and the resulting steam carries the volatile components, including **1-heptadecanol**, from the plant material.
- **Condensation:** The steam and volatile compound mixture travels to a condenser, where it is cooled and condenses back into a liquid.
- **Separation:** The condensed liquid, a mixture of water and essential oil, is collected in a separating funnel. Due to their different densities and immiscibility, the essential oil will form a separate layer from the water, allowing for its collection.
- **Drying and Storage:** The collected essential oil is dried over anhydrous sodium sulfate to remove any residual water and then stored in a sealed, dark glass vial at a low temperature to prevent degradation.



[Click to download full resolution via product page](#)

Diagram 1: Essential Oil Extraction Workflow.

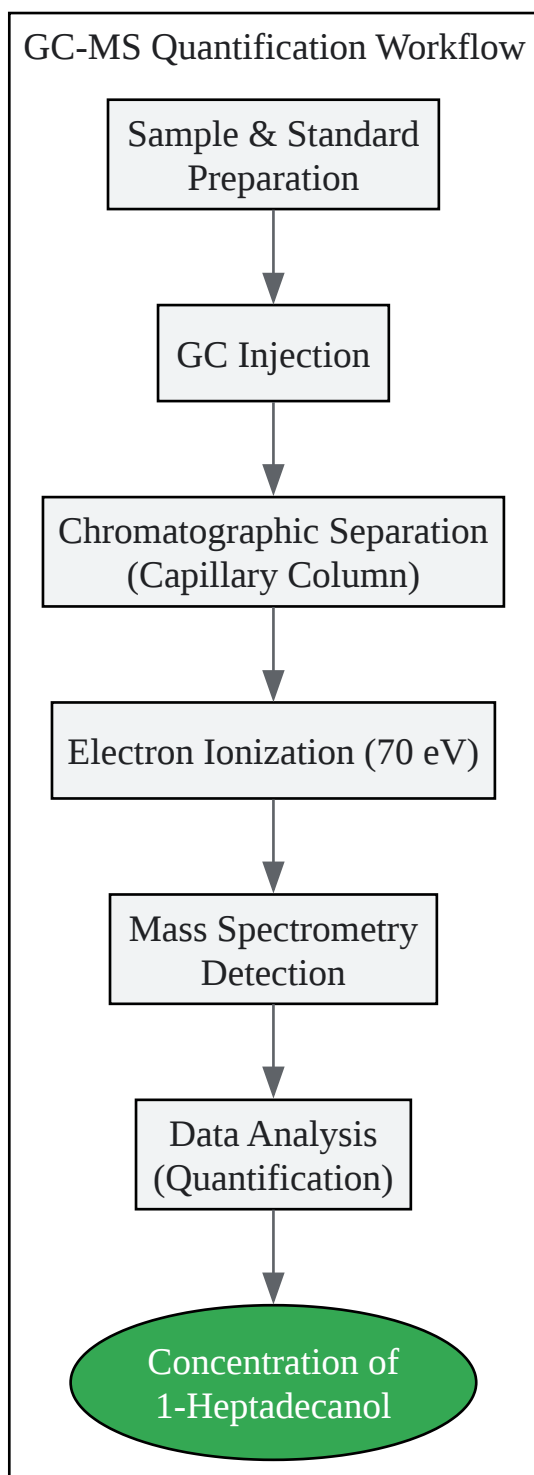
Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the qualitative and quantitative analysis of volatile compounds in essential oils. For long-chain alcohols like **1-heptadecanol**, specific chromatographic conditions are necessary for effective separation and detection.

Protocol: GC-MS Quantification of **1-Heptadecanol**

- Sample Preparation:
 - Prepare a stock solution of a **1-heptadecanol** standard of known concentration (e.g., 1 mg/mL) in a suitable solvent such as hexane or chloroform.
 - Create a series of calibration standards by serially diluting the stock solution to cover a range of concentrations (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
 - Prepare the essential oil sample by diluting it in the same solvent to a concentration that falls within the calibration range. An internal standard (e.g., a long-chain alkane not present in the sample) can be added to both the standards and the sample to improve accuracy.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 6890 or similar.
 - Mass Spectrometer: Agilent 5973 or similar.

- Column: A non-polar or semi-polar capillary column is suitable for separating long-chain alcohols. A common choice is a 5% phenyl-methylpolysiloxane column (e.g., HP-5MS, DB-5MS), 30 m length, 0.25 mm internal diameter, 0.25 μm film thickness.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector: Split/splitless injector, operated in splitless mode for trace analysis or a suitable split ratio for more concentrated samples. Injector temperature: 250-280°C.
- Oven Temperature Program: An initial temperature of around 70-100°C held for a few minutes, followed by a temperature ramp of 5-10°C/min up to a final temperature of 280-300°C, held for several minutes to ensure the elution of high-boiling point compounds like **1-heptadecanol**.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Scan Range: m/z 40-500.
- Data Analysis:
 - Identify the **1-heptadecanol** peak in the chromatogram of the essential oil sample by comparing its retention time and mass spectrum with that of the pure standard.
 - Construct a calibration curve by plotting the peak area of the **1-heptadecanol** standard against its concentration.
 - Quantify the amount of **1-heptadecanol** in the essential oil sample by using the regression equation from the calibration curve.



[Click to download full resolution via product page](#)

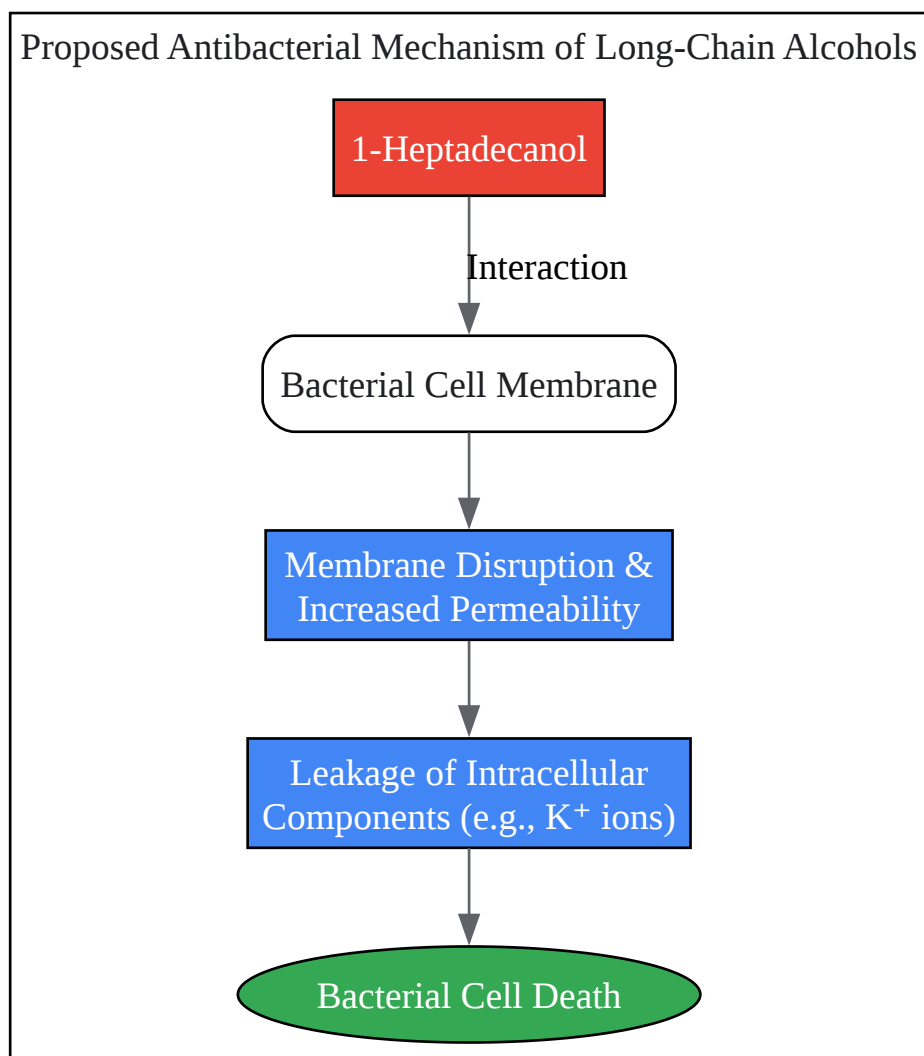
Diagram 2: GC-MS Quantification Workflow.

Biological Activity and Signaling Pathways

The primary biological activity associated with **1-heptadecanol** is its antibacterial effect.^[4] Long-chain fatty alcohols, in general, are known to exhibit antimicrobial properties, and their mechanism of action is often linked to their interaction with the bacterial cell membrane.

A study on the antibacterial activity of long-chain fatty alcohols against *Staphylococcus aureus* revealed that the effectiveness of these compounds is dependent on the length of their aliphatic carbon chain.^{[6][7]} While this study did not show significant activity for **1-heptadecanol** against *S. aureus* under their specific experimental conditions, it provided insights into the general mechanisms of action for this class of compounds.^[6]

The proposed antibacterial mechanism for some long-chain alcohols involves the disruption of the bacterial cell membrane's integrity. This disruption can lead to increased membrane permeability, leakage of essential intracellular components such as potassium ions (K^+), and ultimately, cell death.^{[6][8][9]}



[Click to download full resolution via product page](#)

Diagram 3: Proposed Antibacterial Mechanism.

It is important to note that the specific signaling pathways affected by **1-heptadecanol** have not been elucidated in detail. The general classification of its activity falls under "Anti-infection > Bacterial" signaling pathways. Further research is necessary to identify the precise molecular targets and signaling cascades modulated by **1-heptadecanol** in bacterial cells.

Conclusion

1-Heptadecanol represents a lesser-known but potentially significant volatile component of certain essential oils. Its presence adds to the chemical diversity of these natural products and

may contribute to their overall biological activity. While current knowledge, particularly regarding its quantitative occurrence and specific signaling pathways, is limited, the established antibacterial properties of long-chain alcohols suggest that **1-heptadecanol** is a molecule worthy of further investigation. The detailed experimental protocols provided in this guide offer a framework for researchers to accurately identify and quantify this compound, paving the way for a more comprehensive understanding of its role in essential oils and its potential applications in the fields of pharmacology and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Heptadecanol - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. 1-heptadecanol, 1454-85-9 [thegoodscentcompany.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 1-Heptadecanol | C₁₇H₃₆O | CID 15076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Antibacterial Activity of Long-Chain Fatty Alcohols against Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Antibacterial activity of long-chain fatty alcohols against Staphylococcus aureus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Role of Alcohols in Growth, Lipid Composition, and Membrane Fluidity of Yeasts, Bacteria, and Archaea - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Membrane Disruption by Antimicrobial Fatty Acids Releases Low-Molecular-Weight Proteins from Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling 1-Heptadecanol: A Technical Guide to its Volatile Presence in Essential Oils]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831720#1-heptadecanol-as-a-volatile-component-in-essential-oils]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com